

Physical and chemical properties of 6-methoxydihydro-2h-pyran-3(4h)-one

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Compound of Interest

Compound Name: 6-Methoxydihydro-2h-pyran-3(4h)-one

Cat. No.: B1204938

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In-Depth Technical Guide: 6-Methoxydihydro-2H-pyran-3(4H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **6-methoxydihydro-2H-pyran-3(4H)-one** (CAS No. 65712-87-0), a heterocyclic compound of interest in medicinal chemistry and drug discovery.

Core Physical and Chemical Properties

While extensive experimental data for **6-methoxydihydro-2H-pyran-3(4H)-one** is limited in publicly available literature, the following table summarizes its fundamental properties, including predicted values where experimental data is unavailable.

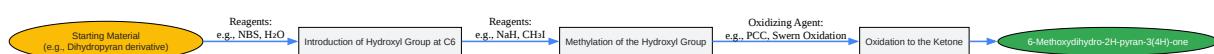
Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₃	PubChem
Molecular Weight	130.14 g/mol	PubChem
CAS Number	65712-87-0	PubChem
Appearance	Colorless to Yellow Liquid or Semi-Solid (Predicted)	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	

Synthesis and Experimental Protocols

A practical, multi-gram scale synthesis for the parent compound, dihydro-2H-pyran-3(4H)-one, has been reported commencing from the readily available α -ketoglutaric acid. This procedure involves a four-step reaction sequence. The synthesis of 6-alkoxy derivatives, such as **6-methoxydihydro-2H-pyran-3(4H)-one**, can be achieved through modifications of this route, typically involving the introduction of the methoxy group at the C6 position.

A general synthetic approach for related 6-alkoxydihydropyran-3-ones is outlined below. Please note that specific reaction conditions for the title compound may require optimization.

General Synthesis Workflow for 6-Alkoxydihydropyran-3-ones



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Caption: General synthetic workflow for 6-alkoxydihydropyran-3-ones.

Detailed Experimental Protocol (Hypothetical, based on related syntheses):

- Hydroxylation of a Dihydropyran Precursor: A suitable dihydropyran starting material would be subjected to an electrophilic addition of a hydroxyl group at the 6-position. This could potentially be achieved using reagents like N-bromosuccinimide in the presence of water, followed by debromination.
- Methylation: The resulting 6-hydroxydihydropyran-3-one would then be methylated. A common method involves deprotonation of the hydroxyl group with a strong base, such as sodium hydride, followed by reaction with an electrophilic methyl source, like methyl iodide.
- Purification: The crude product would be purified using standard laboratory techniques, such as column chromatography on silica gel, to isolate the desired **6-methoxydihydro-2H-pyran-3(4H)-one**.

Analytical Characterization:

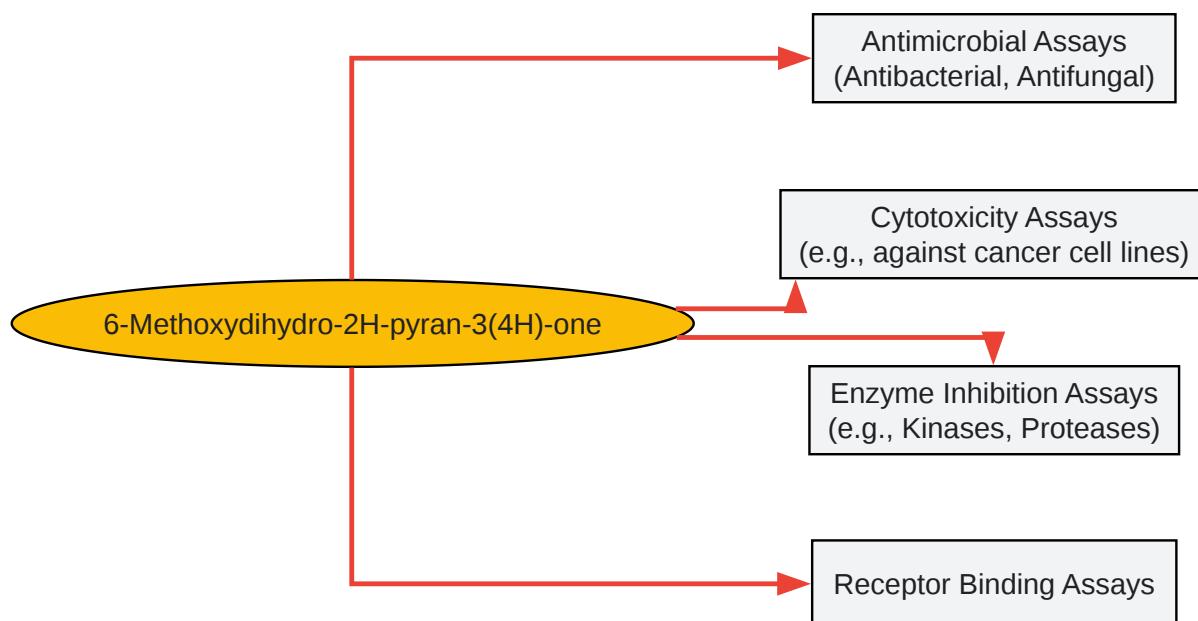
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be crucial for structural confirmation. Predicted NMR shifts can be calculated using specialized software to aid in spectral assignment.
- Mass Spectrometry (MS): Mass spectral analysis would confirm the molecular weight and provide information about the fragmentation pattern of the molecule.

Biological Activity and Signaling Pathways

The biological activities of **6-methoxydihydro-2H-pyran-3(4H)-one** have not been extensively reported. However, the pyranone scaffold is a common motif in a variety of biologically active natural products and synthetic compounds. Derivatives of pyranones have shown a wide range of pharmacological activities, including antibacterial, antifungal, and antitumor effects.

Potential Areas of Biological Investigation:

Given the structural features of **6-methoxydihydro-2H-pyran-3(4H)-one**, several biological assays could be relevant for screening its activity.



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Caption: Potential biological screening assays for **6-methoxydihydro-2H-pyran-3(4H)-one**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **6-methoxydihydro-2H-pyran-3(4H)-one** is not readily available. However, based on the safety information for structurally related dihydropyran derivatives, the following precautions should be taken when handling this compound:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves and safety glasses.
- Ventilation: Handle in a well-ventilated area or in a chemical fume hood.
- Incompatible Materials: Avoid contact with strong oxidizing agents.
- Storage: Store in a cool, dry place away from heat and ignition sources.

It is crucial to perform a thorough risk assessment before handling this compound and to consult available safety data for analogous structures.

Disclaimer: This document is intended for informational purposes only and does not constitute professional scientific or medical advice. Researchers should conduct their own thorough investigations and adhere to all applicable safety guidelines.

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